

# Mal-amido-PEG6-acid: A Technical Guide to Safety, Toxicity, and Handling

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## Compound of Interest

Compound Name: Mal-amido-PEG6-acid

Cat. No.: B608814

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, toxicity, and handling precautions for **Mal-amido-PEG6-acid**, a heterobifunctional PEG linker commonly used in bioconjugation, drug delivery, and the development of antibody-drug conjugates (ADCs) and PROTACs.[1][2][3] This document synthesizes available safety data and scientific literature to ensure responsible and safe use in a laboratory setting.

## Chemical and Physical Properties

**Mal-amido-PEG6-acid** is a PEG derivative featuring a maleimide group at one end and a terminal carboxylic acid at the other, connected by a six-unit polyethylene glycol spacer.[1][2] The maleimide group selectively reacts with thiol (sulfhydryl) groups, while the carboxylic acid can be activated to form stable amide bonds with primary amines. The hydrophilic PEG chain enhances the solubility of the molecule in aqueous media.

Property	Value	Source(s)
Chemical Name	1-(2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)-3-oxo-7,10,13,16,19,22-hexaoxa-4-azapentacosan-25-oic acid	
CAS Number	1334177-79-5	
Molecular Formula	C22H36N2O11	
Molecular Weight	504.53 g/mol	
Appearance	White to off-white solid or viscous liquid	
Purity	Typically ≥95%	
Solubility	Soluble in water, acetonitrile, methanol, ethyl acetate, and dichloromethane	

## Hazard Identification and Classification

Safety data sheets (SDS) for **Mal-amido-PEG6-acid** and structurally similar compounds indicate potential hazards. It is important to note that different suppliers may report slightly different classifications. A safety data sheet for a similar compound, Mal-amido-PEG24-acid, lists several hazards, while an SDS for another related compound, "Mal-PEG6-acid," also indicates potential toxicity.

Hazard Class	GHS Classification	Hazard Statement	Source(s)
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation	
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life	
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects	

## Toxicological Profile

While specific quantitative toxicity data such as an LD50 for **Mal-amido-PEG6-acid** is not readily available in the public domain, the toxicological profile can be inferred from data on its constituent parts (polyethylene glycol and maleimide) and related compounds.

**Polyethylene Glycol (PEG):** Polyethylene glycol is generally considered a non-toxic, non-immunogenic, and biocompatible polymer. Toxicity is typically observed only at high parenteral doses, with the kidneys being the primary organ affected as they are the route of excretion.

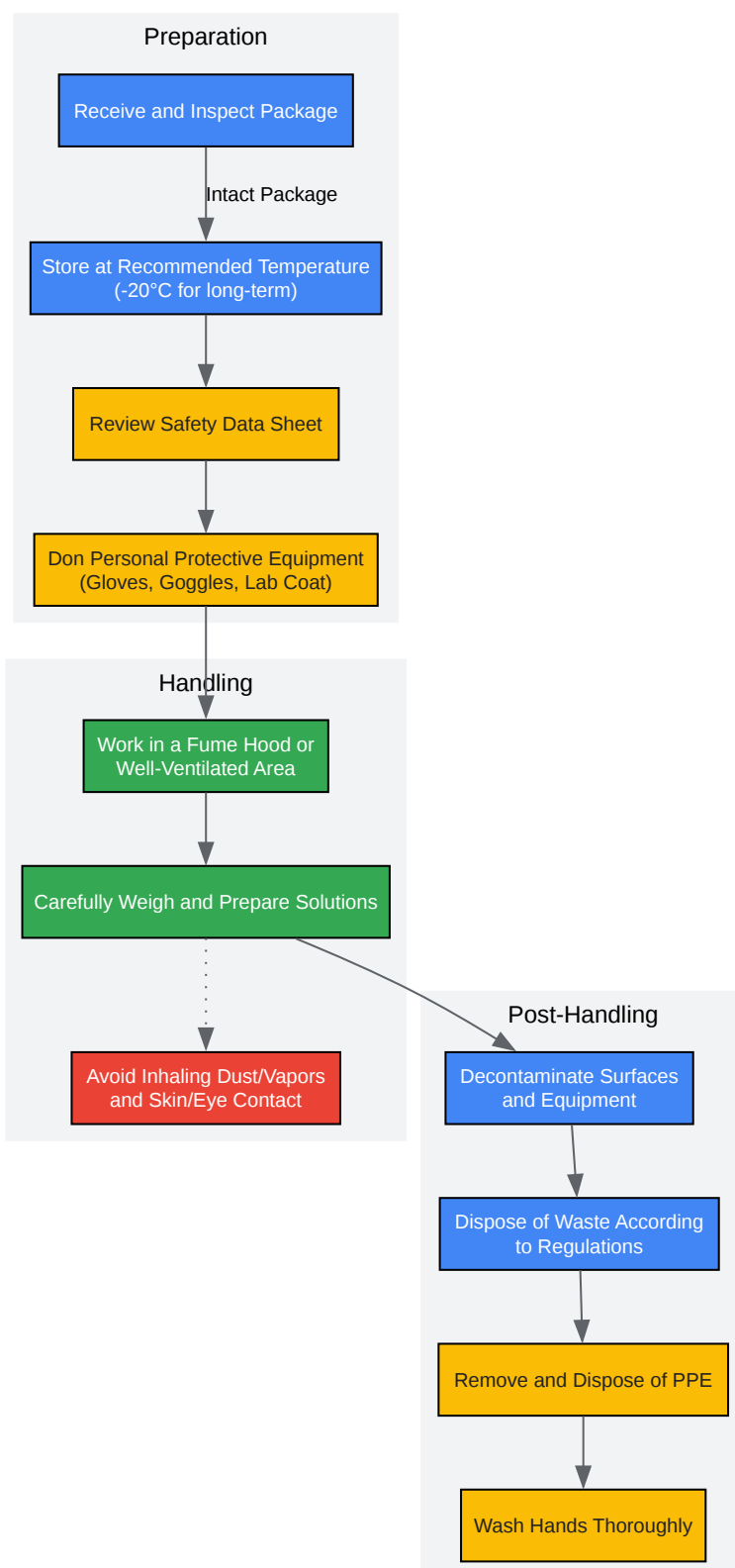
**Maleimide Group:** The maleimide group's high reactivity towards thiols is key to its utility in bioconjugation but also a source of potential toxicity. Maleimides can react with endogenous thiol-containing molecules such as glutathione or cysteine residues in proteins like albumin. This off-target reactivity can lead to the formation of unintended conjugates and may trigger immunological responses, such as complement activation.

**PEG-Maleimide Conjugates:** The biocompatibility of PEG-maleimide compounds is generally considered high. Studies on nanoparticles functionalized with PEG-maleimide have found them to be non-irritant to mucosal surfaces. However, the conjugation chemistry itself can impact the toxicity of the final product. The incorporation of PEG chains has been shown to reduce the non-specific cytotoxicity of some peptide conjugates.

## Handling Precautions and Personal Protective Equipment (PPE)

Given the potential hazards, proper handling procedures are essential to minimize exposure. A systematic approach to handling, from receipt of the compound to its disposal, is crucial.

## Recommended Handling Workflow



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**Caption:** Recommended workflow for the safe handling of **Mal-amido-PEG6-acid**.

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat and ensure full body-covering clothing.
- Respiratory Protection: Use only in areas with appropriate exhaust ventilation. If handling large quantities or generating dust, a respirator may be necessary.

## First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Procedure	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.	
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing.	
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration.	
Ingestion	Wash out mouth with water. Do NOT induce vomiting.	

## Accidental Release Measures

- **Personal Precautions:** Use full personal protective equipment. Ensure adequate ventilation and evacuate personnel to a safe area. Avoid breathing vapors, mist, or gas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with liquid-binding material (e.g., sand, diatomite, universal binders). Decontaminate surfaces with alcohol. Dispose of contaminated material in accordance with local regulations.

## Storage and Stability

- **Storage Conditions:** Store in a dry, dark place. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), store at -20°C.
- **Stability:** The product is stable for several weeks during ordinary shipping at ambient temperatures. It is chemically stable under standard ambient conditions.
- **Incompatibilities:** Avoid strong oxidizing agents.

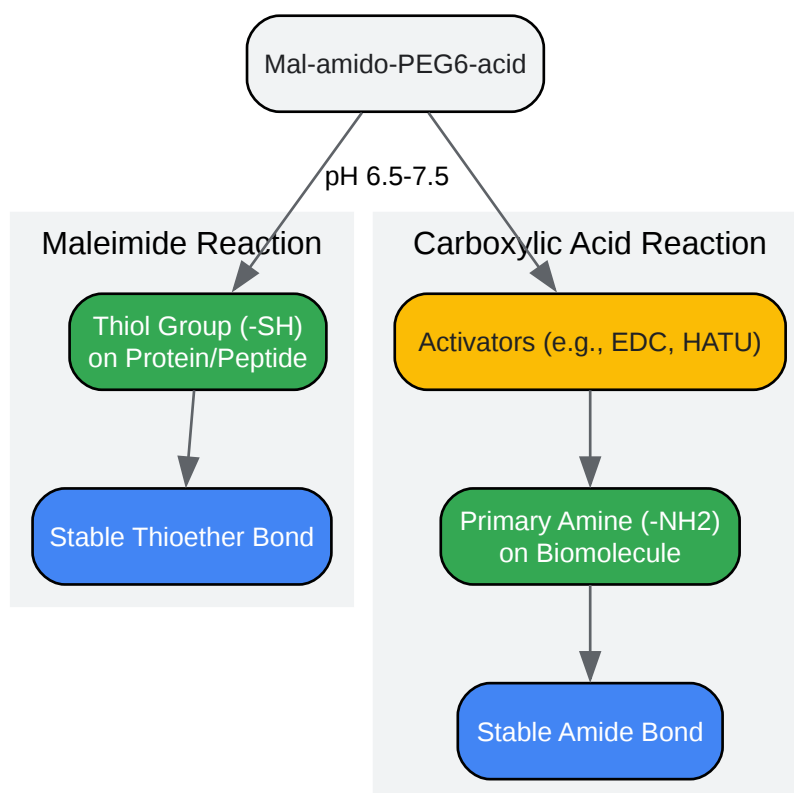
## Experimental Protocols and Reactivity

While specific toxicity testing protocols for **Mal-amido-PEG6-acid** are not publicly available, safety assessment of such compounds typically involves a range of in vitro and in vivo studies, including:

- **Cell Viability Assays** (e.g., MTT assay): To determine the concentration at which the compound is cytotoxic to different cell lines.
- **Mucosal Irritation Tests:** To assess the irritant potential on mucosal surfaces.
- **Hemolysis Assays:** To evaluate the compound's effect on red blood cells.
- **Complement Activation Assays:** To investigate potential immunogenic responses.

## Chemical Reactivity

The dual functionality of **Mal-amido-PEG6-acid** is central to its utility. Understanding its reactivity is also key to understanding its potential for off-target interactions.



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**Caption:** Reactivity of **Mal-amido-PEG6-acid** with thiols and primary amines.

## Disposal Considerations

Dispose of unused product and contaminated materials as hazardous waste. Follow all federal, state, and local environmental regulations. Do not dispose of it into the sewer system.

Disclaimer: This document is intended for informational purposes only and is based on currently available data. It is not a substitute for a formal Safety Data Sheet (SDS) provided by the supplier. Users should always consult the SDS for the most accurate and up-to-date information and perform their own risk assessment before use.



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## References

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